

Introduction: Unlocking the Potential of a Versatile Scaffolding Molecule

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Compound of Interest

Compound Name: (5-Bromo-2-methylphenyl)methanol

CAS No.: 258886-04-3

Cat. No.: B1282095

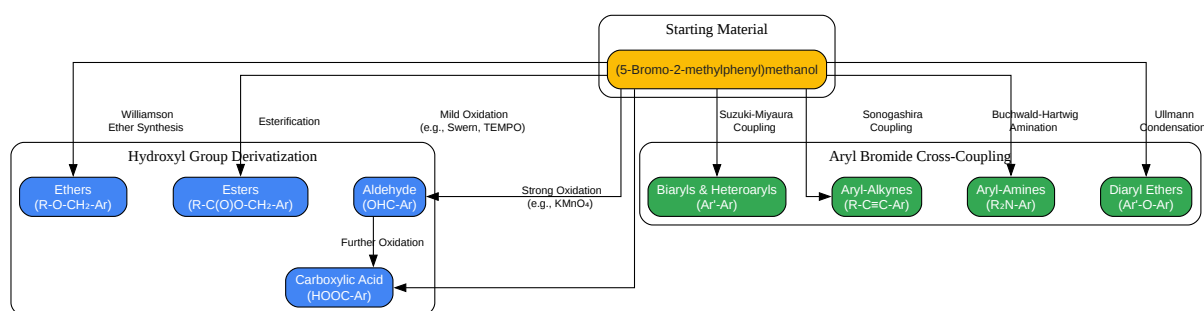
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(5-Bromo-2-methylphenyl)methanol is a bifunctional organic compound that serves as a highly versatile starting material in modern synthetic chemistry.^[1] Its structure is primed for sequential, regioselective modifications, making it an invaluable building block for creating diverse molecular libraries. The key reactive sites—a primary benzylic alcohol and a strategically placed aryl bromide—allow for a wide array of transformations. The hydroxyl group can be readily converted into ethers, esters, or oxidized to aldehydes and carboxylic acids. Concurrently, the carbon-bromine bond is an ideal handle for sophisticated transition metal-catalyzed cross-coupling reactions, enabling the construction of complex C-C, C-N, and C-O bonds.

This guide provides senior researchers and drug development professionals with a comprehensive overview of the principal synthetic pathways originating from **(5-Bromo-2-methylphenyl)methanol**. We will move beyond simple procedural lists to explore the causality behind experimental choices, offering field-proven insights into protocol optimization and mechanistic considerations.

Diagram of Synthetic Pathways

The following diagram illustrates the primary synthetic transformations available from the **(5-Bromo-2-methylphenyl)methanol** scaffold, which will be detailed in the subsequent sections.



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Caption: Synthetic derivatization pathways from **(5-Bromo-2-methylphenyl)methanol**.

Part 1: Transformations of the Benzylic Alcohol

The primary alcohol moiety is a versatile functional group that can be readily modified through etherification, esterification, or oxidation.

Ether Synthesis via Williamson Etherification

The Williamson ether synthesis is a robust and classical method for preparing ethers. The reaction proceeds via an SN_2 mechanism where an alkoxide, generated by deprotonating the alcohol with a strong base, acts as a nucleophile to displace a halide from an alkyl halide.

Rationale: Sodium hydride (NaH) is a common choice of base as it is non-nucleophilic and irreversibly deprotonates the alcohol, driving the reaction to completion. The choice of a polar aprotic solvent like Tetrahydrofuran (THF) or Dimethylformamide (DMF) is crucial for solvating the cation without interfering with the nucleophilic alkoxide.[2]

Protocol: Synthesis of 1-bromo-4-(methoxymethyl)-2-methylbenzene

- Preparation: To a flame-dried, three-neck round-bottom flask under an inert atmosphere (N₂ or Ar), add **(5-Bromo-2-methylphenyl)methanol** (1.0 eq) and anhydrous THF (0.2 M concentration).
- Deprotonation: Cool the solution to 0 °C in an ice bath. Add sodium hydride (60% dispersion in mineral oil, 1.2 eq) portion-wise. Caution: NaH reacts violently with water; ensure all glassware is dry. Hydrogen gas is evolved. Stir the mixture at 0 °C for 30 minutes, then allow it to warm to room temperature for another 30 minutes.
- Alkylation: Cool the resulting alkoxide solution back to 0 °C. Add methyl iodide (1.2 eq) dropwise via syringe.
- Reaction Monitoring: Allow the reaction to warm to room temperature and stir for 4-12 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Work-up: Once the starting material is consumed, carefully quench the reaction at 0 °C by the slow, dropwise addition of water to destroy any excess NaH.
- Extraction: Dilute the mixture with diethyl ether and wash sequentially with water (2x) and brine (1x).
- Purification: Dry the organic layer over anhydrous sodium sulfate (Na₂SO₄), filter, and concentrate under reduced pressure. Purify the crude product by flash column chromatography on silica gel.

Reagent/Parameter	Condition/Value	Rationale
Base	Sodium Hydride (NaH)	Irreversible deprotonation, drives equilibrium forward.
Solvent	Tetrahydrofuran (THF)	Aprotic, solvates cation, does not interfere with nucleophile.
Electrophile	Methyl Iodide (CH ₃ I)	Highly reactive alkylating agent.
Temperature	0 °C to Room Temp.	Controls initial exotherm, allows for smooth reaction.
Typical Yield	>90%	Efficient and high-yielding transformation.

Ester Synthesis

Esterification can be achieved by reacting the alcohol with a carboxylic acid (Fischer esterification) or a more reactive acyl chloride. The acyl chloride method is often preferred for its milder conditions and faster reaction rates.

Rationale: The use of an acyl chloride with a mild, non-nucleophilic base like triethylamine (NEt₃) or pyridine is highly effective. The base neutralizes the HCl byproduct, preventing side reactions and driving the reaction to completion. Dichloromethane (DCM) is an excellent solvent as it is inert and easily removed.

Protocol: Synthesis of (5-bromo-2-methylphenyl)methyl acetate

- Preparation: In a round-bottom flask, dissolve **(5-Bromo-2-methylphenyl)methanol** (1.0 eq) in anhydrous Dichloromethane (DCM, 0.2 M).
- Addition of Base: Add triethylamine (1.5 eq).
- Acylation: Cool the solution to 0 °C and add acetyl chloride (1.2 eq) dropwise.
- Reaction: Allow the mixture to warm to room temperature and stir for 2-4 hours, monitoring by TLC.

- Work-up: Quench the reaction with saturated aqueous sodium bicarbonate (NaHCO_3) solution.
- Extraction: Separate the layers and extract the aqueous phase with DCM (2x). Combine the organic layers.
- Purification: Wash the combined organic phase with brine, dry over Na_2SO_4 , filter, and concentrate. The crude product is often pure enough for subsequent steps, but can be purified by silica gel chromatography if necessary.

Oxidation to 5-Bromo-2-methylbenzaldehyde

The selective oxidation of a primary alcohol to an aldehyde requires mild conditions to prevent over-oxidation to the carboxylic acid.^[3] Swern-type oxidations, using dimethyl sulfoxide (DMSO) activated by an electrophile like oxalyl chloride or cyanuric chloride, are highly reliable.^[4]

Rationale: The Swern oxidation proceeds under mild, low-temperature conditions, which preserves sensitive functional groups. It avoids the use of heavy metals like chromium. The mechanism involves the formation of an alkoxyulfonium salt, which then undergoes an intramolecular elimination facilitated by a hindered base (e.g., triethylamine) to yield the aldehyde.^[4]

Protocol: Swern Oxidation

- Activator Preparation: To a flame-dried flask under an inert atmosphere, add anhydrous DCM (0.3 M) and cool to $-78\text{ }^\circ\text{C}$ (dry ice/acetone bath). Add oxalyl chloride (1.5 eq) dropwise, followed by anhydrous DMSO (3.0 eq) dropwise. Stir for 15 minutes.
- Alcohol Addition: Add a solution of **(5-Bromo-2-methylphenyl)methanol** (1.0 eq) in DCM dropwise, ensuring the internal temperature remains below $-65\text{ }^\circ\text{C}$. Stir for 30-45 minutes.
- Elimination: Add triethylamine (5.0 eq) dropwise. The mixture may become thick. Stir for 30 minutes at $-78\text{ }^\circ\text{C}$, then remove the cooling bath and allow to warm to room temperature.
- Work-up: Add water to quench the reaction. Separate the layers and extract the aqueous phase with DCM (2x).

- Purification: Combine the organic layers, wash with brine, dry over Na_2SO_4 , filter, and concentrate. Purify by flash chromatography.

Oxidation Method	Reagents	Key Features
Swern Oxidation	Oxalyl Chloride, DMSO, NEt_3	Mild, low temperature (-78°C), high yield, avoids over-oxidation.[4]
Dess-Martin	Dess-Martin Periodinane (DMP)	Room temperature, metal-free, fast reaction times.
TEMPO-catalyzed	TEMPO, NaOCl (bleach)	Catalytic, uses inexpensive oxidant, environmentally benign.[4]

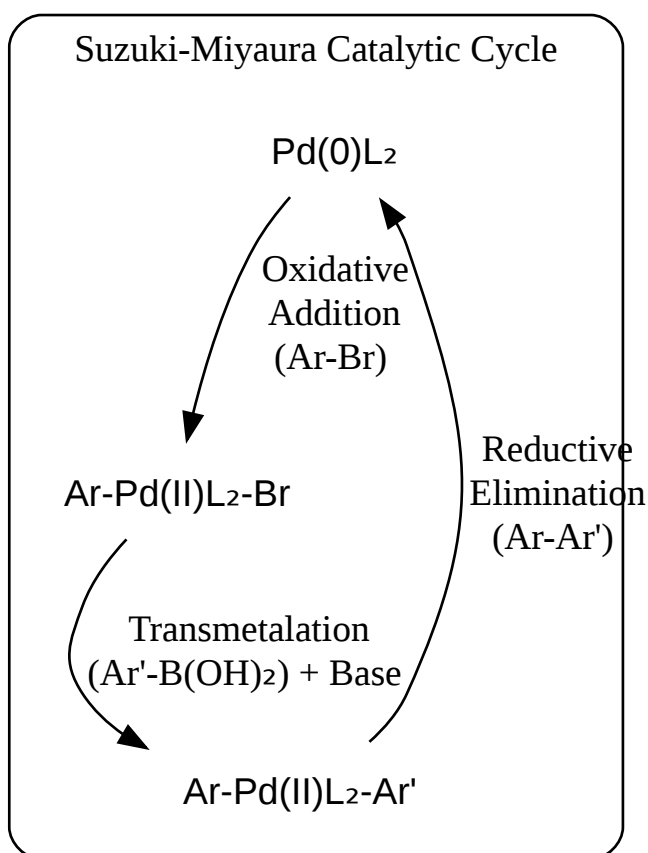
Part 2: Transition Metal-Catalyzed Cross-Coupling of the Aryl Bromide

The aryl bromide moiety is a gateway to a vast chemical space via palladium- or copper-catalyzed cross-coupling reactions. These methods are pillars of modern drug discovery and materials science.

C-C Bond Formation: Suzuki-Miyaura Coupling

The Suzuki-Miyaura reaction is arguably the most versatile method for forming $\text{C}(\text{sp}^2)\text{-C}(\text{sp}^2)$ bonds by coupling an aryl halide with an organoboron species.[5][6]

Rationale: This reaction features mild conditions, high functional group tolerance, and the use of stable, non-toxic boronic acid reagents. The catalytic cycle involves three key steps: oxidative addition of the aryl bromide to a $\text{Pd}(0)$ complex, transmetalation with the boronate species (activated by a base), and reductive elimination to form the biaryl product and regenerate the $\text{Pd}(0)$ catalyst.[6][7]



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Caption: Simplified catalytic cycle for the Suzuki-Miyaura reaction.

Protocol: Synthesis of 5-phenyl-2-methylbenzyl alcohol

- Preparation: In a Schlenk flask, combine **(5-Bromo-2-methylphenyl)methanol** (1.0 eq), phenylboronic acid (1.2 eq), and potassium carbonate (K_2CO_3 , 2.0 eq).
- Catalyst Addition: Add the palladium catalyst, such as Tetrakis(triphenylphosphine)palladium(0) $[Pd(PPh_3)_4]$ (3 mol%).
- Solvent and Degassing: Add a 4:1 mixture of 1,4-dioxane and water (0.1 M). Degas the mixture thoroughly by bubbling argon through the solution for 15-20 minutes or by three freeze-pump-thaw cycles.
- Reaction: Heat the mixture to 90 °C under an inert atmosphere and stir for 6-16 hours, monitoring by TLC or LC-MS.[8]

- Work-up: Cool the reaction to room temperature and dilute with ethyl acetate. Filter through a pad of Celite to remove the catalyst.
- Extraction: Wash the filtrate with water and brine.
- Purification: Dry the organic layer over Na_2SO_4 , filter, and concentrate. Purify the residue by flash column chromatography.

Catalyst	Base	Solvent System	Key Advantages
$\text{Pd(PPh}_3)_4$	K_2CO_3 , K_3PO_4	Dioxane/ H_2O , Toluene/ H_2O	Broad substrate scope, reliable.[8]
Pd(dppf)Cl_2	Cs_2CO_3	DME, THF	Effective for sterically hindered substrates. [9]

C-C Bond Formation: Sonogashira Coupling

The Sonogashira coupling enables the synthesis of aryl-alkynes by reacting an aryl halide with a terminal alkyne.[10] Modern protocols have been developed that are copper-free and can be run at room temperature in water, representing a significant advance in green chemistry.[11][12]

Rationale: The reaction traditionally uses a dual catalytic system of palladium and copper(I).[13] The palladium complex undergoes oxidative addition with the aryl bromide, while the copper(I) salt forms a copper(I) acetylide, which then participates in the transmetalation step. The innovative copper-free methods often utilize specific phosphine ligands and bases to facilitate the catalytic cycle without the need for the copper co-catalyst.[11][12]

Protocol: Copper-Free Sonogashira Coupling in Water

- Preparation: To a vial, add **(5-Bromo-2-methylphenyl)methanol** (1.0 eq), the terminal alkyne (e.g., phenylacetylene, 1.2 eq), and the palladium catalyst (e.g., Pd(OAc)_2 , 2 mol%) with a suitable phosphine ligand (e.g., cyclopropylphosphine, 4 mol%).[11]

- Solvent and Base: Add water as the solvent, along with a surfactant like PTS (p-dodecylbenzenesulfonic acid) to form micelles that facilitate the reaction of hydrophobic substrates. Add triethylamine (NEt_3 , 2.0 eq) as the base.[\[11\]](#)
- Reaction: Stir the mixture vigorously at room temperature for 12-24 hours.
- Work-up and Extraction: Extract the mixture directly with ethyl acetate (3x).
- Purification: Combine the organic layers, dry over Na_2SO_4 , filter, and concentrate. Purify by flash chromatography.

C-N Bond Formation: Buchwald-Hartwig Amination

The Buchwald-Hartwig amination is a powerful palladium-catalyzed reaction for forming C-N bonds between aryl halides and amines.[\[14\]](#)[\[15\]](#) This method has largely replaced harsher classical methods like the Goldberg reaction.[\[15\]](#)

Rationale: The reaction requires a palladium catalyst, a specialized phosphine ligand, and a strong, non-nucleophilic base.[\[16\]](#)[\[17\]](#) The choice of ligand is critical; bulky, electron-rich phosphine ligands (e.g., SPhos, XPhos, BINAP) are necessary to promote the reductive elimination step, which is often the rate-limiting step in the catalytic cycle.[\[15\]](#)[\[17\]](#) A strong base, such as sodium tert-butoxide (NaOt-Bu), is required to deprotonate the amine or the intermediate Pd-amine complex.[\[16\]](#)

Protocol: Synthesis of N-phenyl-(5-amino-2-methylbenzyl) alcohol

- Preparation: In an oven-dried Schlenk tube under an inert atmosphere, combine **(5-Bromo-2-methylphenyl)methanol** (1.0 eq), the amine (e.g., aniline, 1.2 eq), and sodium tert-butoxide (1.4 eq).
- Catalyst System: Add the palladium precatalyst (e.g., $\text{Pd}_2(\text{dba})_3$, 2 mol%) and the phosphine ligand (e.g., BINAP, 4 mol%).
- Solvent and Degassing: Add anhydrous toluene or dioxane (0.1 M) and degas the mixture thoroughly.

- Reaction: Heat the mixture to 100 °C for 8-24 hours until the starting material is consumed (monitor by TLC or LC-MS).
- Work-up: Cool the reaction to room temperature, dilute with ethyl acetate, and quench with water.
- Purification: Filter through Celite, separate the layers, and extract the aqueous phase. Wash the combined organic layers with brine, dry over Na₂SO₄, filter, and concentrate. Purify by flash chromatography.

C-O Bond Formation: Ullmann Condensation

For the synthesis of diaryl ethers, the Ullmann condensation offers a classic, copper-catalyzed alternative to palladium-based methods. While it often requires harsher conditions, it remains a valuable tool.^{[18][19]}

Rationale: The traditional Ullmann reaction involves stoichiometric copper powder at very high temperatures (>200 °C).^{[20][21][22]} Modern ligand-accelerated protocols allow the reaction to proceed under milder conditions (80-120 °C) using a catalytic amount of a copper(I) salt (e.g., CuI) and a ligand such as a diamine or phenanthroline. A strong base like potassium carbonate or cesium carbonate is required.^{[18][19]}

Protocol: Synthesis of 1-(benzyloxy)-4-bromo-2-methylbenzene

- Preparation: In a sealable reaction tube, combine **(5-Bromo-2-methylphenyl)methanol** (1.0 eq), a phenol (e.g., phenol, 1.2 eq), copper(I) iodide (CuI, 10 mol%), a ligand (e.g., 1,10-phenanthroline, 20 mol%), and cesium carbonate (Cs₂CO₃, 2.0 eq).
- Solvent: Add an anhydrous polar aprotic solvent such as DMF or NMP.
- Reaction: Seal the tube and heat to 110-130 °C for 12-24 hours.
- Work-up: Cool to room temperature, dilute with ethyl acetate, and filter through Celite.
- Extraction: Wash the filtrate extensively with water to remove the polar solvent, followed by a brine wash.

- Purification: Dry the organic layer over Na_2SO_4 , filter, concentrate, and purify by flash column chromatography.

Conclusion

(5-Bromo-2-methylphenyl)methanol is a foundational molecule that provides access to a vast and diverse range of chemical derivatives. By leveraging well-established transformations of the benzylic alcohol and the aryl bromide, researchers can systematically and efficiently generate novel compounds. The modern cross-coupling protocols, in particular, offer mild, efficient, and functional-group-tolerant pathways to construct complex molecular architectures essential for advancing drug discovery and materials science. This guide serves as a strategic resource, empowering scientists to harness the full synthetic potential of this versatile building block.

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